

Personal protective equipment for handling 3-Phenylethynyl-pyridine

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Compound of Interest

Compound Name: 3-Phenylethynyl-pyridine

Cat. No.: B084325

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Essential Safety and Handling Guide for 3-Phenylethynyl-pyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **3-Phenylethynyl-pyridine**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Immediate Safety and Logistical Information

3-Phenylethynyl-pyridine is a compound that requires careful handling due to its potential health hazards. Based on available safety data, it is classified as causing skin and eye irritation, may cause respiratory irritation, and is harmful if swallowed.^[1] Therefore, implementing robust safety measures is paramount.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **3-Phenylethynyl-pyridine**.

Body Part	Personal Protective Equipment	Specifications and Usage
Eyes	Safety Goggles or Face Shield	Must be worn at all times in the laboratory to protect against splashes.
Hands	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended. Inspect gloves for any tears or punctures before use.
Body	Laboratory Coat	A fully buttoned lab coat should be worn to protect against skin contact.
Respiratory	Chemical Fume Hood or Respirator	All handling of 3-Phenylethynyl-pyridine should be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available, a properly fitted respirator may be necessary.

Hazard and Toxicity Data

While specific quantitative toxicity data for **3-Phenylethynyl-pyridine** is limited, the hazard classifications indicate its potential for harm. For a conservative approach, data for the parent compound, pyridine, is provided as a reference.

Parameter	Value	Species	Route	Reference
GHS Classification	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3, Acute Tox. 4	N/A	N/A	Fluorochem SDS
Oral LD50 (Pyridine)	891 mg/kg	Rat	Oral	[2]
Dermal LD50 (Pyridine)	1121 mg/kg	Rabbit	Dermal	Washington State University
Inhalation LC50 (Pyridine)	9000 ppm (1 hour)	Rat	Inhalation	[3]

Occupational Exposure Limits (OELs) for Pyridine

No specific OELs have been established for **3-Phenylethynyl-pyridine**. The following OELs for pyridine should be considered as a conservative guideline.

Organization	Limit	Details
OSHA (PEL)	5 ppm	8-hour Time-Weighted Average (TWA)[4][5]
NIOSH (REL)	5 ppm	10-hour TWA[2][4]
ACGIH (TLV)	1 ppm	8-hour TWA[5]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.

Standard Operating Procedure (SOP) for Handling

This protocol outlines the essential steps for safely handling **3-Phenylethynyl-pyridine** in a laboratory setting.

1. Preparation:

- Ensure a certified chemical fume hood is operational.
- Gather all necessary materials, including **3-Phenylethynyl-pyridine**, solvents, glassware, and waste containers.
- Don the appropriate PPE as specified in the table above.

2. Weighing and Transfer:

- Conduct all weighing and transfer operations within the chemical fume hood.
- Use a tared, sealed container for weighing to minimize exposure.
- Carefully transfer the desired amount of the compound to the reaction vessel, avoiding the creation of dust or aerosols.

3. Reaction Setup:

- Perform all subsequent steps of the experimental procedure within the fume hood.
- Ensure all glassware is properly clamped and secured.

4. Post-Reaction Work-up:

- Quench the reaction carefully, being mindful of any potential exothermic processes.
- Perform extractions and other work-up procedures within the fume hood.

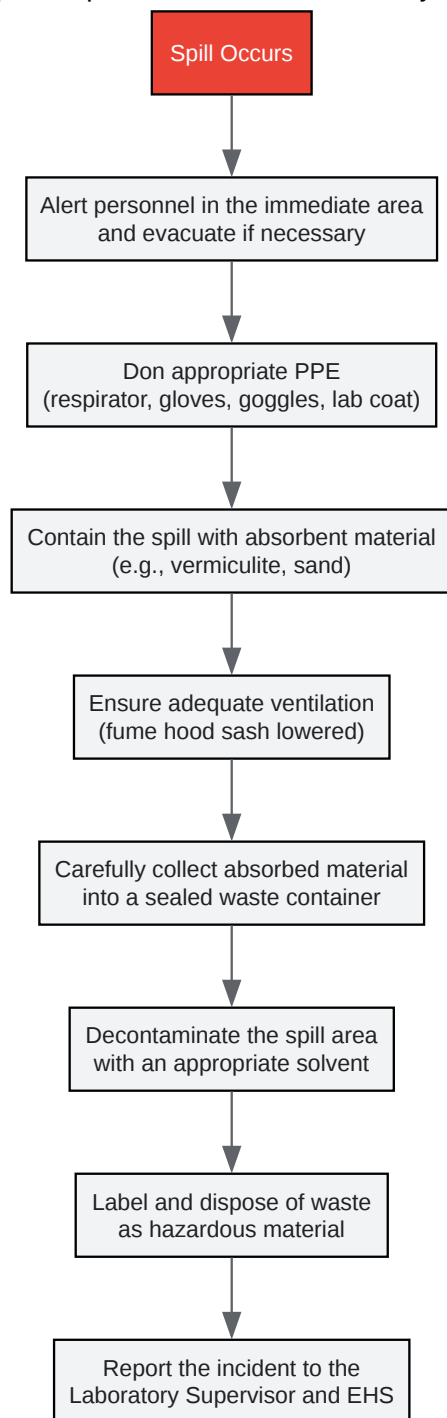
5. Decontamination and Cleanup:

- Decontaminate all glassware and surfaces that have come into contact with **3-Phenylethynyl-pyridine** using an appropriate solvent (e.g., ethanol or acetone), followed by washing with soap and water.
- Collect all rinsates and contaminated materials as hazardous waste.

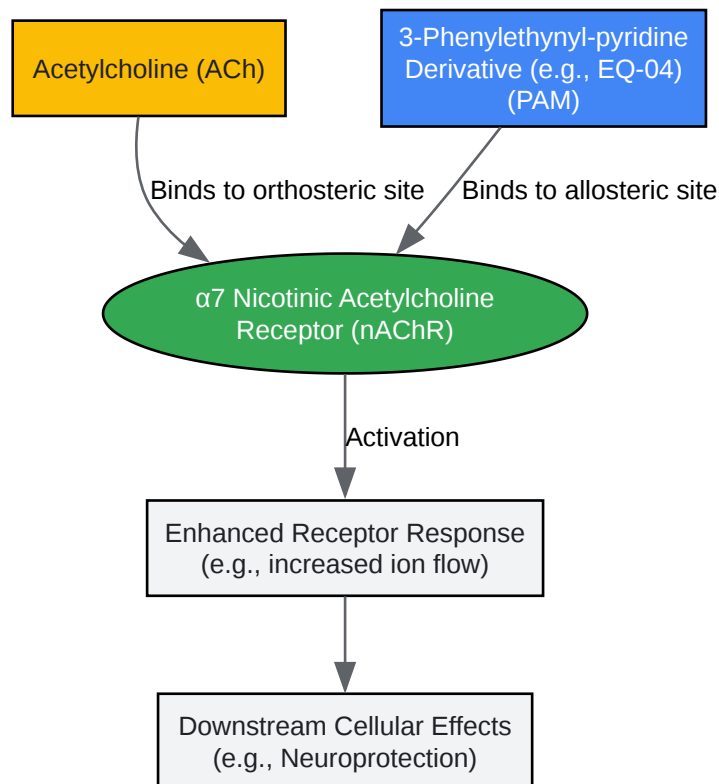
Emergency Procedures: Chemical Spill

In the event of a spill, immediate and decisive action is required to mitigate risks.

Emergency Spill Response Workflow for 3-Phenylethynyl-pyridine



Proposed Signaling Pathway of a 3-Phenylethynyl-pyridine Derivative



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